

GSK467 long-term storage and handling

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Compound of Interest

Compound Name: GSK467

Cat. No.: B607843

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GSK467 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the long-term storage, handling, and experimental use of **GSK467**, a selective KDM5B inhibitor.

Frequently Asked Questions (FAQs)

Q1: What is the recommended long-term storage condition for **GSK467** powder?

A1: **GSK467** powder is stable for up to 3 years when stored at -20°C and for up to 2 years at 4°C.^[1] For optimal long-term stability, storage at -20°C is recommended.

Q2: How should I store **GSK467** once it is dissolved in a solvent?

A2: Stock solutions of **GSK467** should be aliquoted to avoid repeated freeze-thaw cycles. For long-term storage, it is recommended to store these aliquots at -80°C, which ensures stability for up to 2 years.^{[2][3]} For shorter-term storage, -20°C is suitable for up to 1 year.^{[2][3]}

Q3: What is the best solvent to use for dissolving **GSK467**?

A3: **GSK467** is soluble in dimethyl sulfoxide (DMSO).^{[4][5]} It is sparingly soluble in DMSO at a concentration of 1-10 mg/ml.^[5] For cellular assays, it is crucial to use high-purity, anhydrous DMSO to minimize cytotoxicity and solubility issues.^[4]

Q4: Can I sonicate **GSK467** to aid dissolution?

A4: Yes, if you encounter difficulties in dissolving **GSK467**, ultrasonication can be used to aid dissolution.[3] Gentle warming to no higher than 50°C can also be applied if necessary.

Q5: What is the mechanism of action of **GSK467**?

A5: **GSK467** is a cell-penetrant and selective inhibitor of KDM5B (also known as JARID1B or PLU1), a histone demethylase.[3][6] It acts by binding to the 2-oxoglutarate (2-OG) binding pocket of KDM5B, thereby inhibiting its demethylase activity.[3] KDM5B is known to regulate gene expression and is implicated in various cellular processes, including cell proliferation and DNA damage repair.[1][5]

Troubleshooting Guides

Issue 1: Precipitation of **GSK467** in Cell Culture Medium

- Observation: A precipitate is visible in the cell culture wells after the addition of **GSK467**.
- Potential Causes & Solutions:
 - High Final DMSO Concentration: The final concentration of DMSO in the cell culture medium should be kept low, typically below 0.5%, to avoid both cytotoxicity and precipitation of the compound.[4]
 - Solution: Prepare a more concentrated stock solution of **GSK467** in DMSO so that a smaller volume is needed for the final dilution into the medium.
 - Poor Solubility in Aqueous Solutions: **GSK467** has limited solubility in aqueous solutions. Direct dilution of a highly concentrated DMSO stock into the medium can cause it to crash out of solution.
 - Solution: Perform a serial dilution. First, dilute the DMSO stock in a small volume of serum-free medium, vortex gently, and then add this intermediate dilution to the final volume of the cell culture medium.
 - Interaction with Media Components: Components in the cell culture medium, such as proteins in fetal bovine serum (FBS), can sometimes interact with small molecules and cause precipitation.

- Solution: Prepare the final dilution of **GSK467** in serum-free medium before adding it to the cells. Allow a brief incubation period for the compound to interact with the cells before adding serum-containing medium if required for the experiment.

Issue 2: Loss of **GSK467** Activity or Inconsistent Results

- Observation: Reduced or no biological effect is observed at expected concentrations, or there is high variability between experiments.
- Potential Causes & Solutions:
 - Compound Degradation: Improper storage or multiple freeze-thaw cycles of the stock solution can lead to the degradation of **GSK467**.
 - Solution: Always store stock solutions in small, single-use aliquots at -80°C.[2][3] When thawing an aliquot, allow it to come to room temperature slowly before opening to prevent condensation from entering the vial.
 - Inaccurate Pipetting of Small Volumes: Pipetting very small volumes of concentrated stock solutions can lead to inaccuracies in the final concentration.
 - Solution: Prepare an intermediate dilution of the **GSK467** stock solution to allow for the pipetting of larger, more accurate volumes.
 - Cell Seeding Density: The effective concentration of the inhibitor can be influenced by the number of cells in the culture.
 - Solution: Optimize and maintain a consistent cell seeding density for all experiments to ensure reproducible results.

Data Presentation

Table 1: **GSK467** Storage Recommendations

| Form | Storage Temperature | Duration of Stability | Source(s) |
|-------------------|---------------------|-----------------------|-----------|
| Powder | -20°C | Up to 3 years | [1] |
| 4°C | Up to 2 years | [1] | |
| In Solvent (DMSO) | -80°C | Up to 2 years | [2][3] |
| -20°C | Up to 1 year | [2][3] | |

Table 2: **GSK467** Chemical and Physical Properties

| Property | Value | Source(s) |
|----------------------------|---|-----------|
| Molecular Formula | C ₁₇ H ₁₃ N ₅ O ₂ | [5] |
| Molecular Weight | 319.3 g/mol | [5] |
| CAS Number | 1628332-52-4 | [5] |
| Purity | ≥98% | [5] |
| Solubility | Sparingly soluble in DMSO (1-10 mg/ml) | [5] |
| K _i for KDM5B | 10 nM | [3] |
| IC ₅₀ for KDM5B | 26 nM | [3] |

Experimental Protocols

Protocol 1: Preparation of **GSK467** Stock Solution

- Pre-handling: Before opening the vial, centrifuge it briefly to ensure all the powder is at the bottom.
- Solvent Preparation: Use anhydrous, high-purity DMSO.
- Dissolution:

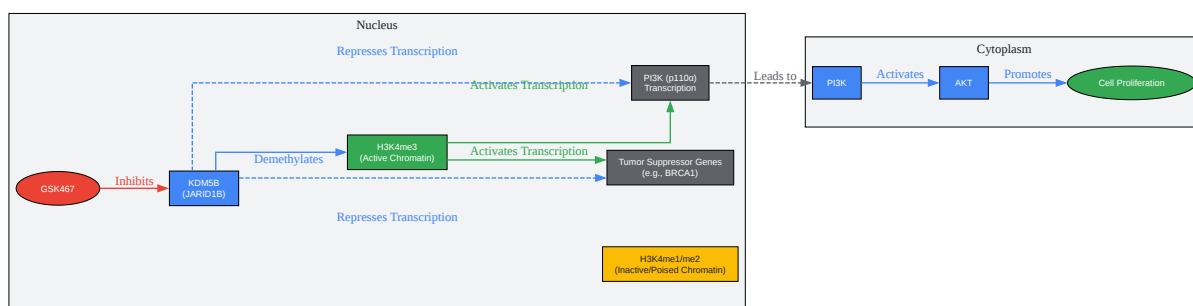
- Based on the desired stock concentration (e.g., 10 mM), calculate the required volume of DMSO.
- Add the calculated volume of DMSO to the vial containing the **GSK467** powder.
- Vortex the solution thoroughly to ensure complete dissolution. If necessary, use an ultrasonic bath for a few minutes.
- Aliquoting and Storage:
 - Dispense the stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes.
 - Label the aliquots clearly with the compound name, concentration, and date of preparation.
 - Store the aliquots at -80°C for long-term storage.

Protocol 2: Cell Proliferation Assay (MTT Assay) using **GSK467**

- Cell Seeding:
 - Seed cells in a 96-well plate at a predetermined optimal density (e.g., 5,000 cells/well).
 - Incubate the plate overnight at 37°C in a 5% CO₂ incubator to allow cells to attach.
- **GSK467** Treatment:
 - Prepare a series of dilutions of **GSK467** in cell culture medium from your stock solution. Remember to keep the final DMSO concentration consistent and low (e.g., <0.1%) across all wells, including the vehicle control.
 - Remove the old medium from the wells and add 100 µL of the medium containing the different concentrations of **GSK467** or the vehicle control (medium with the same percentage of DMSO).

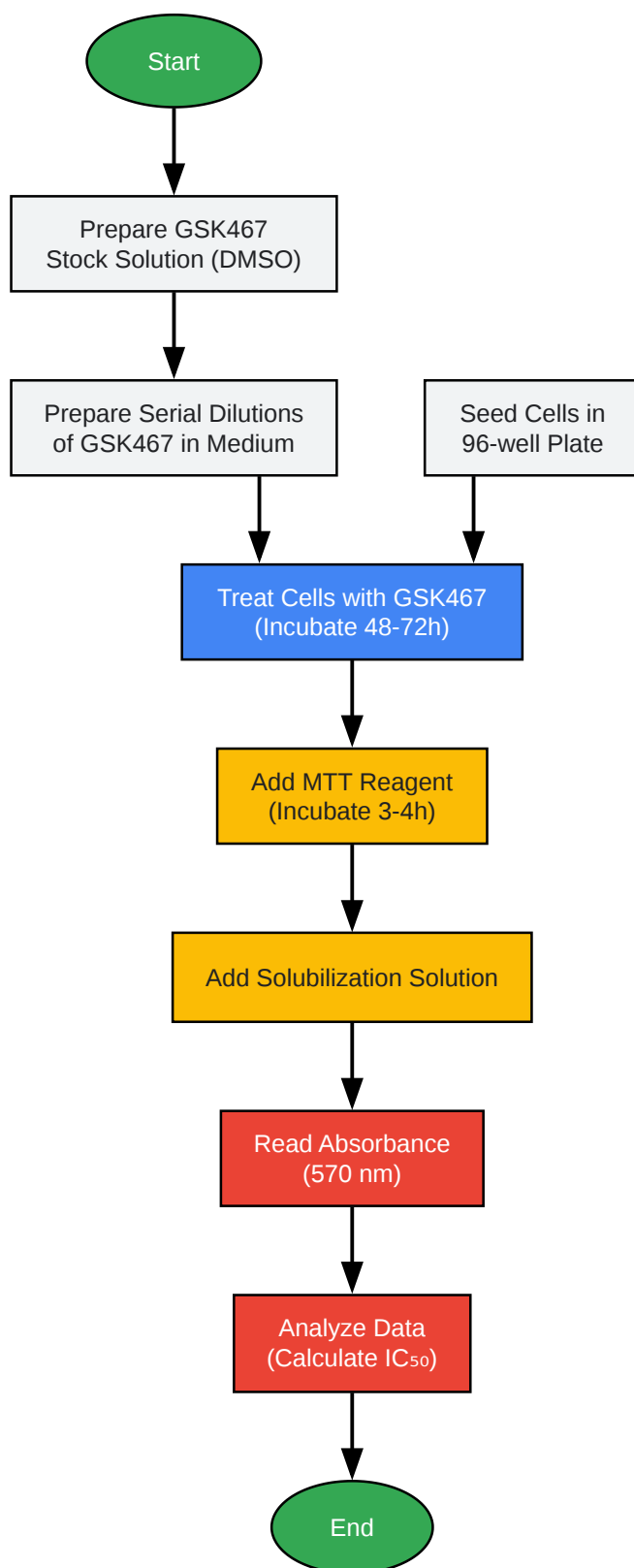
- Incubate the plate for the desired treatment period (e.g., 48 or 72 hours) at 37°C in a 5% CO₂ incubator.
- MTT Assay:
 - Add 10 µL of MTT reagent (5 mg/mL in PBS) to each well.
 - Incubate the plate for 3-4 hours at 37°C until a purple formazan precipitate is visible.
 - Add 100 µL of solubilization solution (e.g., DMSO or a solution of 10% SDS in 0.01 M HCl) to each well.
 - Mix gently by pipetting up and down to dissolve the formazan crystals.
- Data Acquisition:
 - Read the absorbance at 570 nm using a microplate reader.
 - Calculate the percentage of cell viability for each concentration relative to the vehicle control and plot a dose-response curve to determine the IC₅₀ value.

Mandatory Visualization



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Caption: KDM5B Signaling Pathway Inhibition by **GSK467**.



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Caption: General Workflow for a Cell Proliferation (MTT) Assay.

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